

Commercial Sourcing and Applications of High-Purity (Isocyanomethyl)cyclohexane: A Technical Guide

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Compound of Interest

Compound Name: (Isocyanomethyl)cyclohexane

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For Researchers, Scientists, and Drug Development Professionals

(Isocyanomethyl)cyclohexane, existing as 1,3- and 1,4-isomers, is a key cycloaliphatic diisocyanate monomer employed in the synthesis of advanced polyurethane-based materials. Its unique cyclic structure imparts enhanced thermal stability, mechanical strength, and light resistance to the resulting polymers, making it a valuable building block in the development of materials for biomedical and pharmaceutical applications. This guide provides an in-depth overview of commercial suppliers of high-purity **(isocyanomethyl)cyclohexane**, along with a summary of its applications and generalized experimental protocols for the synthesis of relevant polymers.

Commercial Suppliers of High-Purity (Isocyanomethyl)cyclohexane

A variety of chemical suppliers offer high-purity **(isocyanomethyl)cyclohexane**, primarily the 1,3-isomer, suitable for research and development purposes. The following table summarizes the key quantitative data from prominent suppliers.

| Supplier | Product Name | CAS Number | Purity | Molecular Formula | Molecular Weight (g/mol) | Form | Additional Notes |
|---------------------------------|--|------------|-------------|---|--------------------------|--|--|
| Sigma-Aldrich | 1,3-Bis(isocyanatomet hyl)cyclohexane mixture of cis and trans | 38661-72-2 | 99% | C ₁₀ H ₁₄ N ₂ O ₂ | 194.23 | Liquid | Also known as Hydrogenated m-xylene diisocyanate.[1] |
| Tokyo Chemical Industry (TCI) | 1,3-Bis(isocyanatomet hyl)cyclohexane (cis- and trans-mixture) | 38661-72-2 | >99.0% (GC) | C ₁₀ H ₁₄ N ₂ O ₂ | 194.23 | Colorless to Almost colorless clear liquid | - |
| BOC Sciences | 1,3-BIS(ISO CYANATOMETHYL)CYCLOHEXANE | 38661-72-2 | 99% | C ₁₀ H ₁₄ N ₂ O ₂ | 194.23 | Colorless to Almost colorless clear liquid | Mixture of cis and trans isomers. |
| NINGBO INNO PHARM CHEM CO.,LTD. | 1,3-bis(isocyanatomet hyl)cyclohexane | 38661-72-2 | - | C ₁₀ H ₁₄ N ₂ O ₂ | 194.23 | - | - |
| Chemical Book | 1,4-bis(isocyanatomet hyl)cyclohexane | 10347-54-3 | 98% | C ₁₀ H ₁₄ N ₂ O ₂ | 194.23 | - | Lists multiple |

hyl)cyclo
hexane

suppliers.
[\[2\]](#)

Applications in Drug Development and Biomedical Research

High-purity **(isocyanomethyl)cyclohexane** is a critical component in the formulation of biocompatible and biodegradable polyurethanes for various applications in the pharmaceutical and biomedical fields. Its rigid cycloaliphatic structure contributes to the synthesis of polymers with tailored properties for:

- **Controlled Drug Delivery:** **(Isocyanomethyl)cyclohexane** is used to create polyurethane hydrogels that can encapsulate therapeutic agents. These hydrogels can be designed to release drugs in a sustained manner, improving therapeutic efficacy and patient compliance.
- **Tissue Engineering:** The monomer is employed in the fabrication of scaffolds that mimic the extracellular matrix, providing a suitable environment for cell growth and tissue regeneration.
- **Medical Devices and Adhesives:** Its application extends to the synthesis of pressure-sensitive adhesives with high optical transmittance and good mechanical properties, suitable for use in wearable medical devices and wound dressings.

Experimental Protocols

The following sections provide generalized experimental protocols for the synthesis of polyurethane-based materials using **(isocyanomethyl)cyclohexane**. These are intended as a guide and may require optimization for specific applications.

Synthesis of a Polyurethane Prepolymer

A common first step in the synthesis of polyurethane materials is the formation of an isocyanate-terminated prepolymer.

Methodology:

- **Reactant Preparation:** A diol (e.g., poly(ethylene glycol)) is dried under vacuum to remove any residual water.
- **Reaction Setup:** The dried diol is placed in a reaction vessel equipped with a mechanical stirrer, a nitrogen inlet, and a thermometer.
- **Isocyanate Addition:** A stoichiometric excess of 1,3- or 1,4-bis(isocyanatomethyl)cyclohexane is added to the reaction vessel under a nitrogen atmosphere.
- **Reaction:** The mixture is heated to a specific temperature (e.g., 80-90°C) and stirred for several hours until the reaction is complete, as monitored by techniques such as Fourier-transform infrared (FTIR) spectroscopy (disappearance of the hydroxyl peak and appearance of the urethane peak).
- **Product:** The resulting product is an isocyanate-terminated polyurethane prepolymer.

Fabrication of a Polyurethane Hydrogel

The prepolymer can then be used to form a hydrogel through crosslinking.

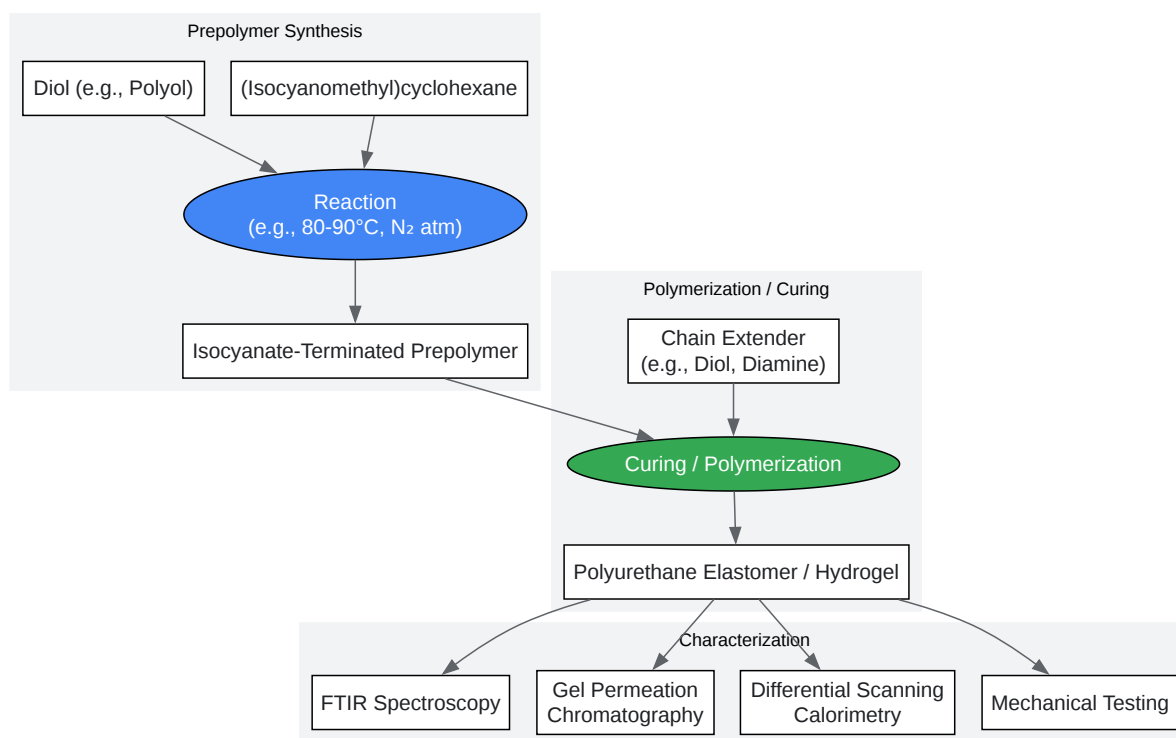
Methodology:

- **Prepolymer Dissolution:** The synthesized prepolymer is dissolved in a suitable solvent.
- **Chain Extender Addition:** A chain extender (e.g., a diamine or a diol) is added to the prepolymer solution. The molar ratio of prepolymer to chain extender will influence the properties of the final hydrogel.
- **Crosslinking:** The mixture is allowed to react, leading to the formation of a crosslinked polymer network. The reaction can be carried out in a mold to obtain a hydrogel of a specific shape.
- **Solvent Removal:** The solvent is removed from the hydrogel, typically by swelling in a large excess of deionized water, which is periodically replaced.
- **Drying:** The purified hydrogel is then dried (e.g., by lyophilization) to a constant weight.

Visualizations

Experimental Workflow for Polyurethane Synthesis

The following diagram illustrates a typical workflow for the synthesis of a polyurethane elastomer using **(isocyanomethyl)cyclohexane**.

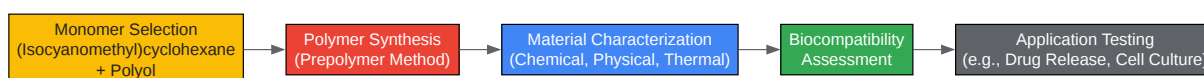


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Caption: A generalized workflow for the two-step synthesis and characterization of polyurethanes.

Logical Relationship in Material Development

The development of polyurethane materials for biomedical applications involves a logical progression from monomer selection to final product evaluation.



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Caption: Logical flow for the development and evaluation of biomedical polyurethanes.

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References

- 1. 1,3-Bis(isocyanatomethyl)cyclohexane mixture of cis and trans, 99 38661-72-2 [sigmaaldrich.com]
- 2. 1,4-bis(isocyanatomethyl)cyclohexane | 10347-54-3 [chemicalbook.com]
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